

Application Notes: 1,1'-Dimethylferrocene in Enzyme Assays

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Compound of Interest

Compound Name: 1,1'-Dimethylferrocene

Cat. No.: B075490

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Introduction

1,1'-Dimethylferrocene is a versatile organometallic compound that serves as an efficient electron mediator in various enzyme-based assays. Its favorable electrochemical properties, including a low redox potential and chemical stability, make it an excellent candidate for facilitating electron transfer between the active site of an enzyme and an electrode surface. This enables the development of sensitive and selective biosensors for a wide range of analytes. These application notes provide detailed protocols for the use of **1,1'-Dimethylferrocene** in assays involving glucose oxidase, lactate oxidase, and horseradish peroxidase.

Key Advantages of 1,1'-Dimethylferrocene as a Mediator

- **Low Operating Potential:** Reduces interference from other electroactive species in the sample matrix.
- **High Electron Transfer Rate:** Facilitates rapid and efficient shuttling of electrons between the enzyme and the electrode.
- **pH-Independent Redox Behavior:** Ensures stable performance across a range of physiological pH values.

- **Enhanced Solubility:** When complexed with cyclodextrins, its solubility in aqueous buffers is significantly improved, making it suitable for biological applications.[1]
- **Stability:** The oxidized form, 1,1'-dimethylferricinium, is more stable than the ferricinium ion of unsubstituted ferrocene.[1]

Glucose Oxidase Biosensor

This protocol describes the construction and use of an amperometric glucose biosensor employing glucose oxidase (GOx) and **1,1'-Dimethylferrocene** as the electron mediator. The principle involves the oxidation of glucose by GOx, followed by the transfer of electrons from the reduced enzyme to the electrode via the **1,1'-Dimethylferrocene** mediator.

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References

- 1. Electrochemical preparation of 1,1'-dimethylferricinium from a water-soluble 1,1'-dimethylferrocene-2-hydroxypropyl-beta-cyclodextrin complex and its applications in enzyme assay - PubMed [pubmed.ncbi.nlm.nih.gov]
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